

Hydrazinolysis of 3-chloro-6-phenylpyridazine to yield 3-Hydrazino-6-phenylpyridazine

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Compound of Interest

Compound Name: 3-Hydrazino-6-phenylpyridazine

Cat. No.: B1311097

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Application Notes: Synthesis of 3-Hydrazino-6-phenylpyridazine via Hydrazinolysis

Introduction

3-Hydrazino-6-phenylpyridazine is a valuable intermediate in the synthesis of a variety of heterocyclic compounds with potential applications in medicinal chemistry and drug development. The pyridazine core is a key pharmacophore in numerous biologically active molecules. The introduction of a hydrazino group at the 3-position provides a versatile handle for further chemical modifications, allowing for the construction of diverse molecular scaffolds such as triazolopyridazines and pyrazolopyridazines. This document outlines the synthesis of **3-hydrazino-6-phenylpyridazine** from 3-chloro-6-phenylpyridazine through a nucleophilic aromatic substitution reaction known as hydrazinolysis.

Reaction Principle

The synthesis proceeds via the displacement of the chloro substituent on the pyridazine ring by a hydrazine moiety. Hydrazine hydrate serves as both the nucleophile and often as the reaction solvent. The reaction is typically carried out at elevated temperatures to facilitate the substitution. The lone pair of electrons on the terminal nitrogen of hydrazine attacks the electron-deficient carbon atom bonded to the chlorine atom, leading to the formation of a tetrahedral intermediate. Subsequent elimination of a chloride ion and a proton results in the

formation of the desired **3-hydrazino-6-phenylpyridazine**. The reaction is generally clean and provides good yields of the product.

Quantitative Data Summary

The following table summarizes the key quantitative data for the hydrazinolysis of 3-chloro-6-phenylpyridazine.

Parameter	Value	Reference
Reactant	3-chloro-6-phenylpyridazine	N/A
Reagent	Hydrazine hydrate	N/A
Solvent	Ethanol	[1]
Reaction Temperature	Reflux	[1]
Reaction Time	6 hours	[1]
Product	3-Hydrazino-6-phenylpyridazine	N/A
Molecular Weight (g/mol)	186.21	[2]
Melting Point (°C)	144	[1]
Typical Yield (%)	60-70%	[1][3]

Experimental Protocol

This protocol details the procedure for the synthesis of **3-hydrazino-6-phenylpyridazine** from 3-chloro-6-phenylpyridazine.

Materials:

- 3-chloro-6-phenylpyridazine
- Hydrazine hydrate (80-99% solution)
- Ethanol

- Methanol (for recrystallization)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

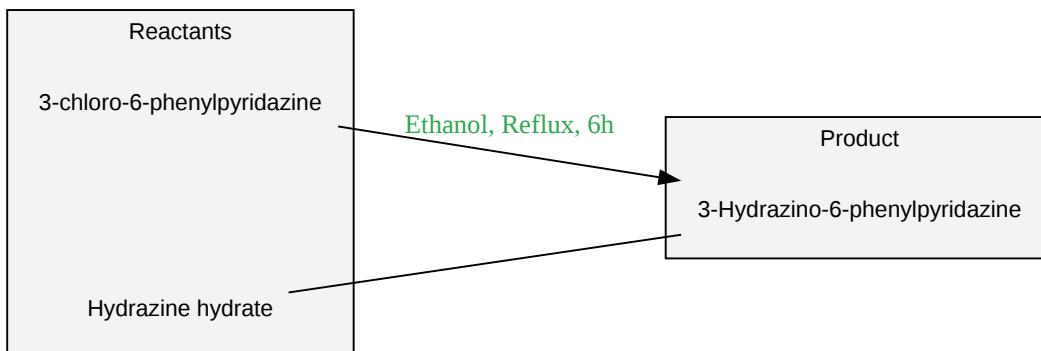
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 5 parts by weight of 3-chloro-6-phenylpyridazine with a mixture of 15 parts by volume of hydrazine hydrate and 20 parts by volume of ethanol.[\[1\]](#)
- Reaction: Heat the reaction mixture to reflux with constant stirring.[\[1\]](#) Maintain the reflux for 6 hours.[\[1\]](#) The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After 6 hours, remove the heat source and allow the reaction mixture to cool to room temperature. As the solution cools, the product, **3-hydrazino-6-phenylpyridazine**, will precipitate out as flakes.[\[1\]](#)
- Isolation: Collect the precipitated solid by vacuum filtration using a Buchner funnel.
- Purification: Recrystallize the crude product from methanol to obtain pure **3-hydrazino-6-phenylpyridazine**.[\[1\]](#)
- Drying and Characterization: Dry the purified crystals and determine the melting point. The expected melting point is 144°C.[\[1\]](#)

Visualizations

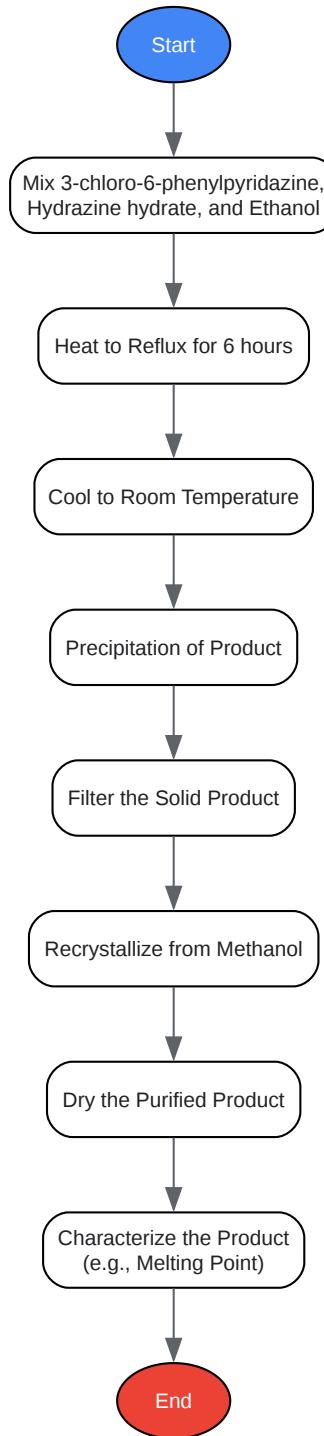
The following diagrams illustrate the chemical reaction and the experimental workflow.

Reaction Scheme for the Synthesis of 3-Hydrazino-6-phenylpyridazine

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Caption: Chemical reaction for the synthesis of **3-Hydrazino-6-phenylpyridazine**.

Experimental Workflow for Hydrazinolysis

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Caption: Step-by-step experimental workflow for the synthesis.

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